

# Technical Guide to Daclatasvir-d6: Safety, Handling, and Experimental Considerations

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## Compound of Interest

Compound Name: Daclatasvir-d6

Cat. No.: B15567006

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and key experimental considerations for **Daclatasvir-d6**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

## Chemical and Physical Properties

**Daclatasvir-d6** is a deuterated form of Daclatasvir, a potent inhibitor of the hepatitis C virus (HCV) non-structural protein 5A (NS5A). The deuteriation makes it a suitable internal standard for mass spectrometry-based quantification of Daclatasvir.

Property	Value
Chemical Name	N,N'-[[1,1'-biphenyl]-4,4'-diylbis[1H-imidazole-5,2-diyl-(2S)-2,1-pyrrolidinediyl[(1S)-1-(1-methylethyl)-2-oxo-2,1-ethanediyl]]]bis-carbamic acid, C,C'-di(methyl-d3) ester[1]
CAS Number	1801709-41-0[1]
Molecular Formula	C <sub>40</sub> H <sub>44</sub> D <sub>6</sub> N <sub>8</sub> O <sub>6</sub>
Molecular Weight	744.9 g/mol
Appearance	A solid[2]
Solubility	Soluble in DMSO and Methanol[2]
Storage Temperature	-20°C[2]
Stability	≥ 4 years at -20°C[2]

## Safety Data

The following table summarizes the key safety information for **Daclatasvir-d6**, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Classification
Acute Toxicity (Oral)	Category 4 - H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Not classified as an irritant[1]
Eye Damage/Irritation	Not classified as an irritant[1]
Sensitization	No sensitizing effects known[1]
Carcinogenicity	Not listed by IARC, NTP, or OSHA[1]

Note: Specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) are not available in the provided safety data sheets. The GHS classification "Harmful if swallowed" indicates a moderate acute oral toxicity.

## Handling Precautions

Strict adherence to the following handling precautions is essential to ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate safety glasses with side shields.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling.
- Body Protection: Wear a laboratory coat.
- Respiratory Protection: Not required for normal handling of small quantities. If dust is generated, use a NIOSH-approved respirator.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

## General Hygiene Practices

- Wash hands thoroughly after handling and before breaks.
- Do not eat, drink, or smoke in the laboratory.
- Avoid breathing dust, fumes, or vapors.[\[1\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)

## Storage

- Store in a tightly sealed container at -20°C.[\[2\]](#)
- Keep away from sources of ignition.[\[1\]](#)

## Spills and Disposal

- Spills: In case of a spill, wear appropriate PPE. Mechanically pick up the solid material and place it in a suitable container for disposal. Avoid generating dust.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, immediately call a poison control center or doctor. <a href="#">[1]</a>
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[1]</a>

## Experimental Protocols

### Preparation of a Standard Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **Daclatasvir-d6**, which can be further diluted to create working standards for analytical purposes such as LC-MS.

Materials:

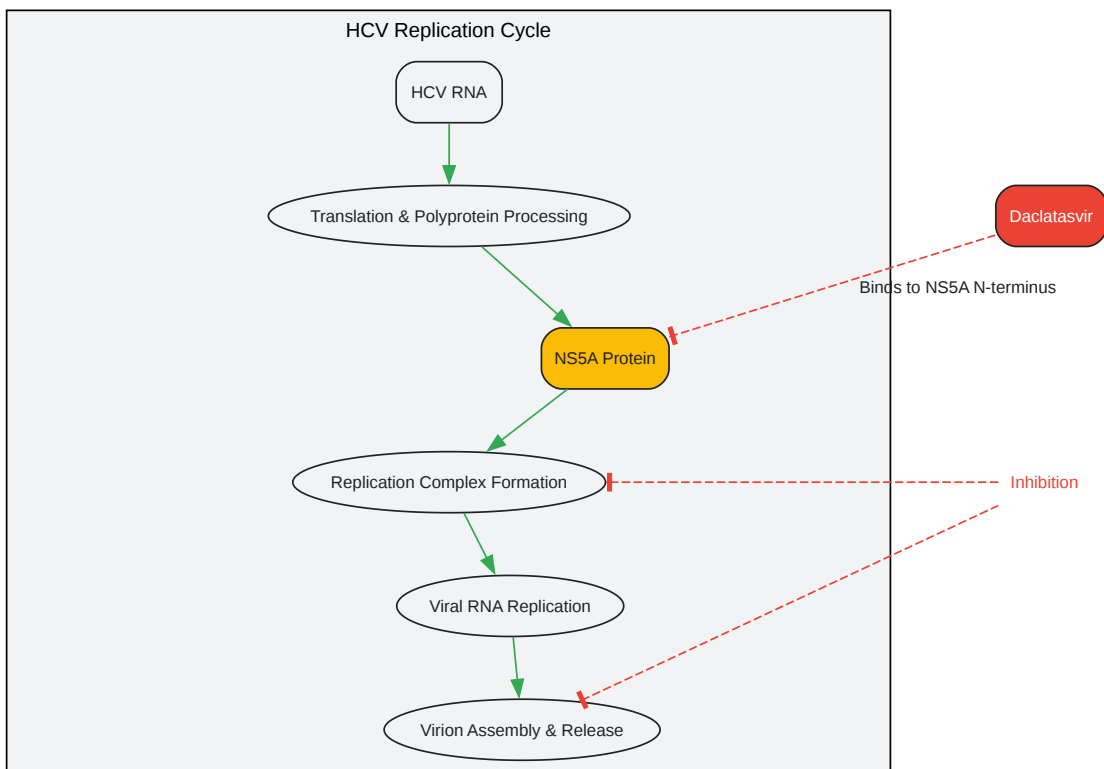
- **Daclatasvir-d6** solid
- Dimethyl sulfoxide (DMSO) or Methanol, analytical grade
- Calibrated analytical balance
- Volumetric flask (e.g., 1 mL or 5 mL)
- Pipettes

Procedure:

- Weighing: Accurately weigh a precise amount of **Daclatasvir-d6** (e.g., 1 mg) using a calibrated analytical balance.
- Dissolution: Transfer the weighed solid into a clean volumetric flask.
- Solvent Addition: Add a small amount of the chosen solvent (DMSO or Methanol) to the flask to dissolve the solid completely.
- Volume Adjustment: Once the solid is fully dissolved, add the solvent to the flask up to the calibration mark.
- Mixing: Cap the flask and invert it several times to ensure a homogeneous solution.
- Storage: Store the prepared stock solution in a tightly sealed vial at -20°C, protected from light.

## Mechanism of Action and Experimental Workflow

The following diagrams illustrate the mechanism of action of Daclatasvir and a general workflow for its safe handling in a laboratory setting.



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Caption: Mechanism of action of Daclatasvir.



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Caption: Safe handling workflow for **Daclatasvir-d6**.

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## References

- 1. zenodo.org [zenodo.org]
- 2. caymanchem.com [caymanchem.com]
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